

Commercial Sourcing Guide for 5-Methyl-3-heptyne

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Compound of Interest

Compound Name: 5-Methyl-3-heptyne

Cat. No.: B13797283

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For researchers, scientists, and professionals in drug development requiring **5-Methyl-3-heptyne** (CAS Number: 61228-09-9), a variety of commercial suppliers are available, primarily accessible through established chemical marketplace platforms. This guide provides a technical overview of sourcing options, product specifications, and supplier details.

Product Information

Chemical Identity:

- IUPAC Name: 5-methylhept-3-yne[1]
- Synonyms: 3-Heptyne, 5-methyl-[2][3]
- CAS Number: 61228-09-9[2][3]
- Molecular Formula: C₈H₁₄[2][3]
- Molecular Weight: 110.2 g/mol [2]

Physicochemical Properties:

- Estimated Boiling Point: 126.55°C[2]
- Estimated Melting Point: -86.55°C[2]

- Estimated Density: 0.7585 g/cm³[\[2\]](#)
- Estimated Refractive Index: 1.4087[\[2\]](#)

Supplier Overview

The primary commercial sources for **5-Methyl-3-heptyne** are located in China and are often listed on major chemical sourcing websites. These platforms provide a range of suppliers, from manufacturers to traders.

Supplier Name	Location	Platform/Notes	Purity	Available Quantities
Dayang Chem (Hangzhou) Co., Ltd.	Hangzhou, China	Listed on Chemsr, ChemicalBook. A high-tech enterprise in research, production, and trade of chemical products.[4][5][6]	98.0%	Inquiry for 100g, 1kg, 100kg, 1000kg
CHEMLYTE SOLUTIONS CO.,LTD	China	Listed on Echemi. A manufacturer of various chemical products.[7]	99% (Industrial Grade)	25kg/Cardboard Drum
JHECHEM CO LTD	Zhejiang, China	Listed on Echemi. A manufactory and trader of chemical products.[8]	Not specified	Inquiry
Alfa Chemistry	USA/China	Direct website. Offers a wide range of chemicals for research and development.	Not specified	Inquiry
HANGZHOU LEAP CHEM CO., LTD.	Hangzhou, China	Listed on Echemi. A trader of a wide range of chemical products.[7]	Not specified	Inquiry

Shaanxi Dideu Medichem Co. Ltd.	China	Listed on Echemi. A manufacturer of a variety of chemical products. [7]	99% (Industrial Grade)	25kg/Cardboard Drum

Technical Documentation

While detailed experimental protocols are not provided by commercial suppliers, key technical documents such as a Safety Data Sheet (SDS) are essential for safe handling and use. An SDS for **5-Methyl-3-heptyne** would typically include information on:

- Hazards identification
- First-aid measures
- Fire-fighting measures
- Handling and storage
- Physical and chemical properties
- Toxicological information

Researchers should always request and consult the supplier-specific SDS before purchasing and handling the chemical.

Limitations of Commercially Available Data

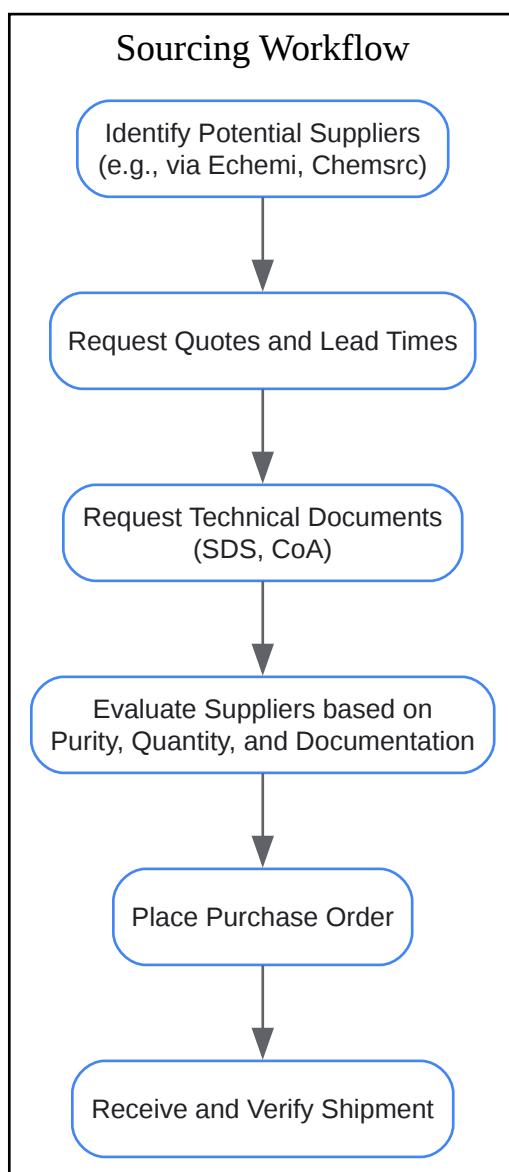
It is important for the intended audience to understand that commercial supplier documentation is focused on product specifications and safety, not on research applications. Therefore, the following elements, as requested, are not available from these sources:

- Detailed Experimental Protocols: Suppliers do not provide methodologies for the use of their products in specific experiments or synthetic procedures. This information is typically found in peer-reviewed scientific literature and patents.

- **Signaling Pathways and Logical Relationships:** As **5-Methyl-3-heptyne** is a chemical compound, its commercial documentation does not include information on biological signaling pathways or complex logical relationships that would necessitate visualization with tools like Graphviz. Such diagrams are relevant to biological research and drug mechanism of action studies, which are beyond the scope of a chemical supplier's product information.

Logical Workflow for Sourcing

For professionals seeking to procure **5-Methyl-3-heptyne**, the following workflow is recommended:



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Caption: A typical workflow for sourcing a chemical like **5-Methyl-3-heptyne**.

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